

5-Nitrovanillin: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Nitrovanillin

Cat. No.: B156571

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **5-Nitrovanillin** (CAS No. 6635-20-7). The information is compiled to ensure safe laboratory practices and to provide essential data for risk assessment in research and development settings.

Hazard Identification and Classification

5-Nitrovanillin is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory tract irritation.^{[1][2][3][4]}

GHS Classification:

- Skin Irritation (Category 2): Causes skin irritation.^{[1][3][4]}
- Serious Eye Irritation (Category 2/2A): Causes serious eye irritation.^{[1][3][4]}
- Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation: May cause respiratory irritation.^{[2][4]}

Signal Word: Warning^{[1][3]}

Hazard Statements:

- H315: Causes skin irritation.[1][3][4]
- H319: Causes serious eye irritation.[1][3][4]
- H335: May cause respiratory irritation.[2][4]

The toxicological properties of this substance have not been fully investigated.[5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-Nitrovanillin** is presented below.

Property	Value	Source
Appearance	Yellow powder / yellow-green fine crystalline powder	[1][6][7]
Molecular Formula	C ₈ H ₇ NO ₅	[2][4]
Molecular Weight	197.14 g/mol	[2][4]
Melting Point	172-178 °C	[6][7][8]
Boiling Point	320.9 °C at 760 mmHg	[7]
Flash Point	97 °C / 206.6 °F	[1]
Water Solubility	700 mg/L at 23 °C	[1][7]
Density	1.456 g/cm ³	[7]

Toxicological Data

The available quantitative toxicological data for **5-Nitrovanillin** are summarized in the table below. It should be noted that the toxicological properties have not been fully investigated.[2][5]

Test	Species	Route	Value
LD50	Rat (male/female)	Oral	2028.474 mg/kg bw
LD50	Rabbit (male)	Dermal	2880.8 mg/kg bw
LC50	Mouse (male)	Inhalation	967.83 mg/L
LC50	Fish (Carassius auratus)	-	114.954 mg/L - 96 h

Data sourced from ECHEMI Safety Data Sheet.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not available in the provided safety data sheets. Such studies are typically conducted according to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- **Acute Oral Toxicity (LD50):** This study would typically be performed following a guideline similar to OECD Test Guideline 423. A single dose of **5-Nitrovanillin** is administered orally to a group of fasted rats. The animals are then observed for a period of up to 14 days for signs of toxicity and mortality. The LD50 value is the statistically estimated dose that would be lethal to 50% of the animals.
- **Acute Dermal Toxicity (LD50):** Following a guideline like OECD Test Guideline 402, the substance is applied to a shaved area of the skin of a rabbit. The site is covered with a porous gauze dressing for 24 hours. The animal is observed for signs of toxicity and mortality over 14 days.
- **Acute Inhalation Toxicity (LC50):** This test, guided by protocols like OECD Test Guideline 403, involves exposing mice to an aerosol or dust of **5-Nitrovanillin** in an inhalation chamber for a set period (e.g., 4 hours). The concentration of the substance in the air that is lethal to 50% of the test animals during the observation period is determined as the LC50.

Safe Handling and Storage

Handling:

- Use in a well-ventilated place and handle in accordance with good industrial hygiene and safety practice.[\[1\]](#)[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[5\]](#)[\[9\]](#)
- Minimize dust generation and accumulation.[\[5\]](#)
- Wash hands and face thoroughly after handling.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Remove contaminated clothing and wash it before reuse.[\[3\]](#)[\[5\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents and strong bases.[\[5\]](#)[\[9\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)[\[6\]](#)[\[9\]](#)

Exposure Controls and Personal Protection

Engineering Controls:

- Ensure adequate ventilation, especially in confined areas. A local exhaust ventilation system is recommended.[\[3\]](#)[\[9\]](#)
- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[\[5\]](#)[\[9\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Skin Protection: Wear appropriate protective gloves (inspected prior to use) and clothing to prevent skin exposure.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[9\]](#)

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator or a NIOSH/MSHA-approved respirator (such as a dust mask type N95).[\[2\]](#)[\[5\]](#)

First Aid Measures

A summary of first aid procedures is provided in the table below. Seek medical attention in all cases of exposure.[\[5\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid immediately. [1] [3] [5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid. [3] [5] Wash off with soap and plenty of water. [1] [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical aid. [1] [2] [3] [5]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. [1] [5]

Fire Fighting and Accidental Release Measures

Fire Fighting:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[9\]](#)

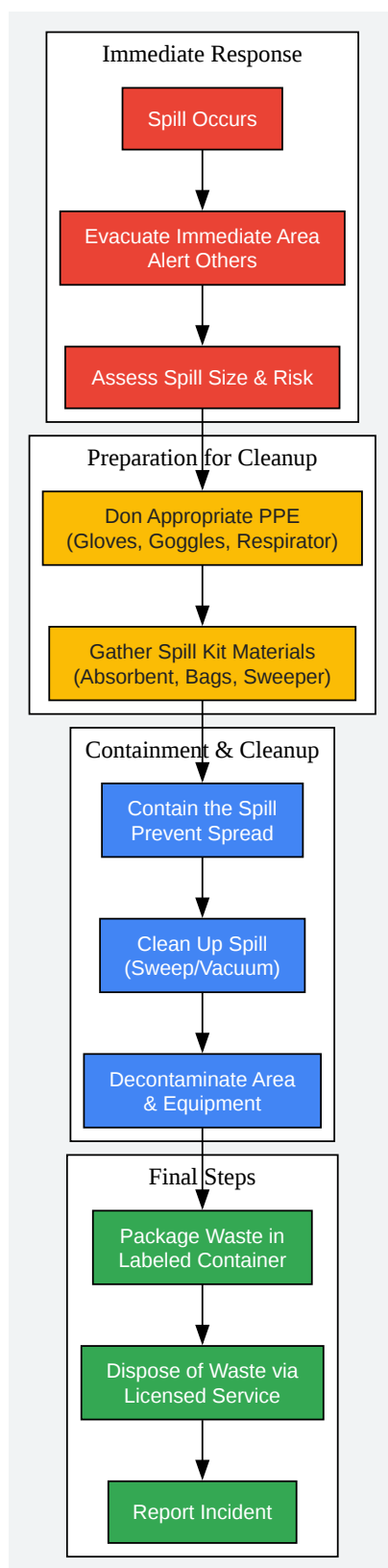
- **Specific Hazards:** During a fire, irritating and highly toxic gases (such as carbon oxides and nitrogen oxides) may be generated by thermal decomposition.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[\[5\]](#)[\[6\]](#)[\[9\]](#)

Accidental Release:

- **Personal Precautions:** Use proper personal protective equipment as indicated in Section 6. Avoid dust formation and breathing vapors, mist, or gas.[\[1\]](#)[\[2\]](#) Evacuate personnel to safe areas and ensure adequate ventilation.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- **Environmental Precautions:** Prevent the product from entering drains.[\[2\]](#)[\[3\]](#)
- **Containment and Cleanup:** Vacuum or sweep up the material and place it into a suitable, closed disposal container.[\[2\]](#)[\[5\]](#)[\[6\]](#) Use spark-proof tools and explosion-proof equipment if necessary.[\[1\]](#)

Spill Response Workflow

The following diagram illustrates a logical workflow for responding to a **5-Nitrovanillin** spill in a laboratory setting.



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Caption: Workflow for handling a **5-Nitrovanillin** chemical spill.

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